

toxicity profile of 1-aminoethanol compared to ethanolamine isomers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Aminoethanol

CAS No.: 75-39-8

Cat. No.: S1892013

Get Quote

Clarification on Ethanolamine Isomers

In scientific literature, the compound **1-aminoethanol** is typically referred to as **2-aminoethanol** or, most commonly, **monoethanolamine (MEA)** [1] [2] [3]. It is the simplest form of ethanolamine. The isomers diethanolamine (DEA) and triethanolamine (TEA) differ in the number of ethanol groups attached to the nitrogen atom [3].

The following table summarizes the key differences and available toxicity data for these isomers. Please note that the data for MEA is more comprehensive than for DEA and TEA.

Property	Monoethanolamine (MEA)	Diethanolamine (DEA)	Triethanolamine (TEA)
Chemical Structure	$\text{HOCH}_2\text{CH}_2\text{NH}_2$ (One ethanol group) [3]	$(\text{HOCH}_2\text{CH}_2)_2\text{NH}$ (Two ethanol groups) [3]	$\text{N}(\text{CH}_2\text{CH}_2\text{OH})_3$ (Three ethanol groups) [3]
Acute Toxicity & Irritation	Strong irritant (respiratory tract, skin, eyes); a drop in the eye caused severe vision damage [1] [2].	Can cause severe skin and eye irritation ; expected to be less potent than MEA [4].	Information limited in search results; expected to have lower irritation potential.

Property	Monoethanolamine (MEA)	Diethanolamine (DEA)	Triethanolamine (TEA)
Inhalation Toxicity	Animal studies show respiratory irritation, lethargy, organ damage (lungs, liver, kidneys) at >66 ppm; skin irritation even at 5 ppm [1] [2].	Information limited in search results.	Information limited in search results.
Neurobehavioral Effects	Observed in animals (dogs, guinea pigs, rats) with repeated exposure to concentrations above 66 ppm; lethargy in rats at 5 ppm [2].	Information limited in search results.	Information limited in search results.
Genotoxicity & Carcinogenicity	Not genotoxic in multiple <i>in vitro</i> assays (bacterial reverse mutation, mammalian cell gene mutation) [1] [2]. No carcinogenicity studies found [2].	Information limited in search results.	Information limited in search results.

| **Regulatory/Advised Exposure Limits** | • ACGIH TLV-TWA: **3 ppm** (8-hour) • ACGIH TLV-STEL: **6 ppm** (15-minute) • UK Long-term EAL: **0.1 mg/m³** (24-hour mean) [1] [2]. | Information limited in search results. | Information limited in search results. |

Experimental Data and Methodologies

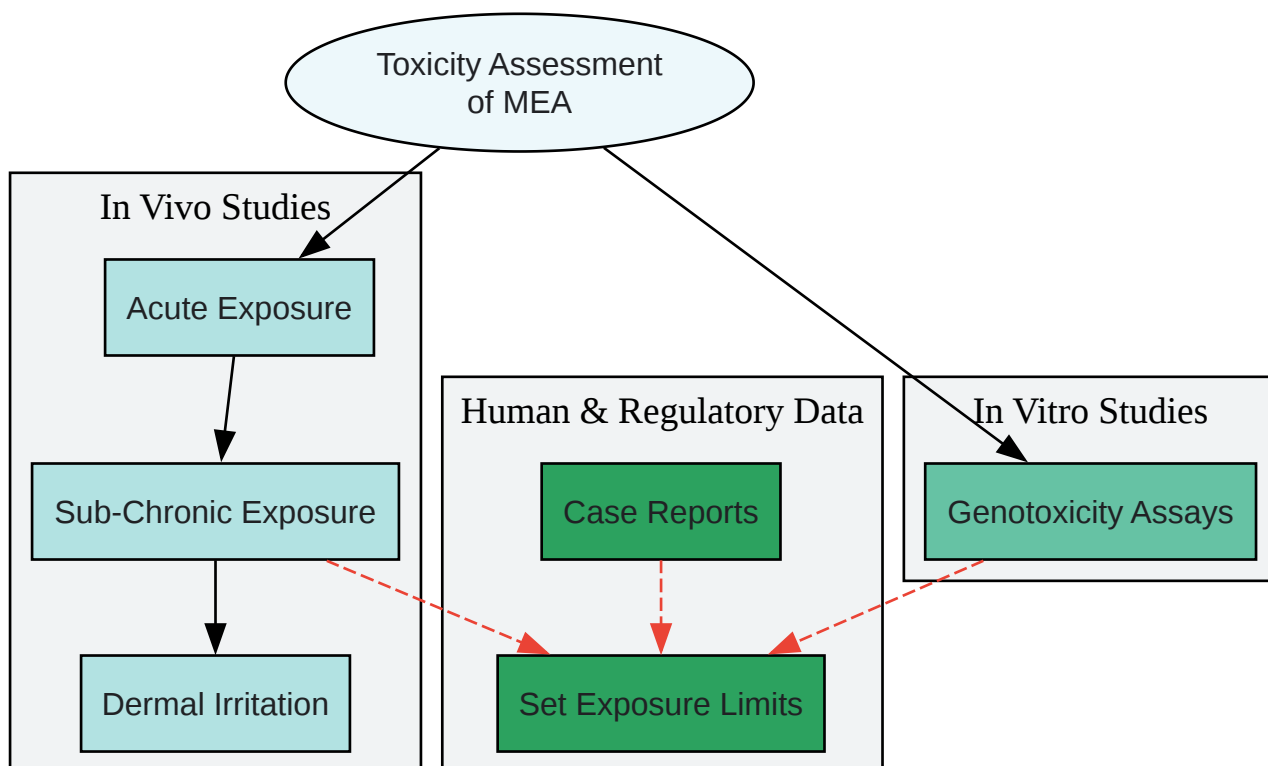
The key toxicity studies for MEA involve inhalation exposure in animals. Here is a summary of the experimental protocols and findings from pivotal research.

Study Aspect	Sub-Chronic Inhalation Study (Weeks et al., 1960) [2]	Sub-Acute Inhalation Study (Proprietary, 1988) [2]
Objective	Investigate effects of continuous long-term exposure.	Investigate systemic and local respiratory tract effects.

| **Test System** | • Beagle dogs • Guinea pigs • Rats | Wistar rats (5 males, 5 females per group) || **Exposure Regimen** | • **High Dose:** 66-102 ppm (167.6-259.1 mg/m³) for 24-90 days. • **Mid Dose:** 12-26 ppm (30.5-66.0 mg/m³) for 90 days. • **Low Dose:** 5-6 ppm (12.7-15.2 mg/m³) for 40-60 days. | Aerosol at 10, 50, or 150 mg/m³ for 6 hours/day, 5 days/week, for 4 weeks. || **Key Findings** | • **High Dose:** Caused deaths in rodents; lung irritation, skin lesions, lethargy in all species. • **Low Dose:** Produced lethargy in rats and skin irritation in all animals. | • **150 mg/m³:** Caused significant inflammation and tissue changes (squamous metaplasia) in the larynx and trachea. • **50 mg/m³:** Produced mild inflammation and tissue changes in the larynx. • **10 mg/m³ (NOAEC):** No adverse effects observed. |

Molecular Targets and Toxicity Assessment Workflow

The precise molecular targets of MEA in the body are not fully detailed in the search results. However, its high reactivity as a base is known to cause direct irritation. The diagram below outlines a generalized workflow for assessing its toxicity, based on the types of studies conducted.



[Click to download full resolution via product page](#)

This diagram illustrates the interconnected experimental approaches, including both *in vivo* and *in vitro* studies, used to evaluate the toxicity of Monoethanolamine (MEA) and inform safety guidelines.

Key Insights for Professionals

For researchers and drug development professionals, the following points are crucial:

- **Primary Hazard is Irritation:** The most consistent finding for MEA is its potential to cause severe irritation to the skin, eyes, and respiratory tract. Safety protocols must prioritize preventing direct contact [1] [2] [4].
- **Mind the Data Gaps:** While MEA has been studied more extensively, the search results reveal a significant lack of comparative experimental data for DEA and TEA, particularly regarding repeated-dose systemic toxicity and neurobehavioral effects.
- **Consider the Source:** Toxicity can be route-dependent. The prominent skin irritation observed in inhalation studies may be partially due to condensation on the skin, a factor to consider in risk assessment for different exposure scenarios [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. ETHANOLAMINE - NCBI - NIH [ncbi.nlm.nih.gov]
2. Appendix C: summary of toxicological evidence for MEA ... [gov.uk]
3. Understanding the Difference Between Monoethanolamine ... [rockchemicalsinc.com]
4. Ethanolamine - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [toxicity profile of 1-aminoethanol compared to ethanolamine isomers]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1892013#toxicity-profile-of-1-aminoethanol-compared-to-ethanolamine-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com